

# "solubility of hexadecyl acrylate in organic solvents"

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## Compound of Interest

Compound Name: Hexadecyl acrylate

Cat. No.: B1329556

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An In-Depth Technical Guide to the Solubility of **Hexadecyl Acrylate** in Organic Solvents

For: Researchers, Scientists, and Drug Development Professionals

## Introduction

**Hexadecyl acrylate** (HDA), also known as cetyl acrylate, is a long-chain acrylate ester with the chemical formula  $C_{19}H_{36}O_2$ . Its structure, featuring a lengthy hydrophobic hexadecyl chain and a reactive acrylate group, imparts unique properties that make it a valuable monomer in the synthesis of polymers for a variety of applications, including coatings, adhesives, and as a component in drug delivery systems. A thorough understanding of its solubility in organic solvents is critical for its effective use in these fields, enabling proper handling, formulation, and reaction condition optimization. This guide provides a comprehensive overview of the solubility characteristics of **hexadecyl acrylate**, methods for its determination, and a detailed experimental protocol.

## Physicochemical Properties of Hexadecyl Acrylate

A summary of the key physicochemical properties of **hexadecyl acrylate** is presented below. These properties, particularly its low polarity, are strong indicators of its solubility behavior.

Property	Value	Reference
CAS Number	13402-02-3	[1][2]
Molecular Formula	C19H36O2	[1][3]
Molecular Weight	296.49 g/mol	[1][3]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[2][3]
Melting Point	24 °C	[1][3]
Boiling Point	170 °C at 15 mmHg	[1][3]
Density	0.87 g/cm <sup>3</sup>	[1][3]
Water Solubility	1.194 µg/L at 25 °C (Extremely low)	[1][2][3]

## Solubility in Organic Solvents

Quantitative data for the solubility of **hexadecyl acrylate** in specific organic solvents is not widely published in readily accessible literature. However, based on its chemical structure and the principle of "like dissolves like," a qualitative assessment of its solubility can be made.[4]

The long, non-polar C16 alkyl chain dominates the molecule's character, making it highly lipophilic and hydrophobic.[5] Consequently, **hexadecyl acrylate** is expected to be readily soluble in non-polar and weakly polar organic solvents. Its solubility is anticipated to decrease as the polarity of the solvent increases.

Table of Expected Qualitative Solubility:

Solvent Class	Examples	Expected Solubility	Rationale
Non-Polar Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	High	The non-polar nature of these solvents closely matches the long alkyl chain of hexadecyl acrylate.
Non-Polar Aromatic Hydrocarbons	Toluene, Benzene, Xylene	High	Similar to aliphatic hydrocarbons, these solvents are non-polar and can effectively solvate the hexadecyl chain.
Chlorinated Solvents	Dichloromethane, Chloroform	High	These solvents have the ability to dissolve a wide range of organic compounds, including those with significant non-polar character.
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Moderate to High	Ethers are relatively low in polarity and are good solvents for many organic molecules.
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Moderate	While more polar than hydrocarbons, ketones are often effective solvents for larger organic molecules.
Esters	Ethyl acetate, Butyl acetate	Moderate	The ester functionality may provide some favorable interaction,

but the overall polarity is a key factor.

Alcohols	Ethanol, Methanol, Isopropanol	Low to Moderate	The polarity of the hydroxyl group in alcohols makes them less ideal solvents for the highly non-polar hexadecyl acrylate. Solubility is expected to be lower in shorter-chain alcohols.
Highly Polar Aprotic Solvents	Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF)	Very Low	The high polarity of these solvents makes them poor solvents for non-polar compounds like hexadecyl acrylate.

## Experimental Protocol for Solubility Determination

The following is a detailed gravimetric method for determining the quantitative solubility of **hexadecyl acrylate** in a given organic solvent at a specific temperature.

### 4.1 Materials and Equipment

- **Hexadecyl acrylate** (analytical grade)
- Selected organic solvents (analytical grade)
- Analytical balance ( $\pm 0.0001$  g)
- Temperature-controlled shaker or water bath
- Vials with sealed caps (e.g., 20 mL scintillation vials)
- Micropipettes

- Glass syringes and filters (0.45  $\mu\text{m}$  pore size, solvent-compatible)
- Beakers and evaporating dishes
- Vacuum oven or desiccator

## 4.2 Experimental Workflow Diagram

Caption: Experimental workflow for determining the solubility of **hexadecyl acrylate**.

## 4.3 Step-by-Step Procedure

- Preparation: Tare a clean, dry vial on the analytical balance. Add a known mass of the selected organic solvent to the vial (e.g., 10.00 g).
- Addition of Solute: Add an excess amount of **hexadecyl acrylate** to the solvent in the vial. "Excess" means adding enough solid so that a visible amount remains undissolved after the equilibration period. This ensures that the solution is saturated.
- Equilibration: Seal the vial and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25  $^{\circ}\text{C}$ ). Allow the mixture to equilibrate for a sufficient time (e.g., 24-48 hours) with constant agitation to ensure saturation is reached.
- Sampling: After equilibration, stop the agitation and allow the undissolved solid to settle. Carefully draw a known volume of the clear supernatant (the saturated solution) into a pre-weighed, airtight syringe fitted with a 0.45  $\mu\text{m}$  filter. The filter removes any undissolved microcrystals.
- Weighing the Sample: Dispense the contents of the syringe into a pre-weighed beaker or evaporating dish and record the total mass of the solution.
- Solvent Evaporation: Place the beaker or evaporating dish in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **hexadecyl acrylate** to evaporate the solvent completely. Alternatively, use a desiccator.
- Weighing the Residue: Once the solvent has been completely removed, weigh the beaker or evaporating dish containing the solid residue of **hexadecyl acrylate**.

- Calculation: The solubility can be calculated as follows:
  - Mass of solvent in the sample = (Mass of solution) - (Mass of HDA residue)
  - Solubility ( g/100 g solvent) = [(Mass of HDA residue) / (Mass of solvent in the sample)] x 100

#### 4.4 Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for **hexadecyl acrylate** and all solvents used.

## Logical Relationship for Solubility Prediction

The solubility of a long-chain acrylate like **hexadecyl acrylate** is governed by a logical relationship between its molecular structure and the properties of the solvent. This can be visualized as follows:

Caption: Factors influencing the solubility of **hexadecyl acrylate** in organic solvents.

## Conclusion

While specific quantitative solubility data for **hexadecyl acrylate** in various organic solvents is not extensively documented in public literature, a strong qualitative understanding can be derived from its molecular structure. Its pronounced non-polar character, owing to the long hexadecyl chain, dictates its high solubility in non-polar and weakly polar organic solvents and poor solubility in polar solvents. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide offers a reliable method for their determination. This understanding is fundamental for researchers and professionals in optimizing formulations and reaction conditions involving this versatile monomer.

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